

Methyl Diazoacetate: Critical Safety Information

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methyl diazoacetate

CAS No.: 6832-16-2

Cat. No.: S3317935

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Methyl diazoacetate is a hazardous chemical that requires extreme care. The table below summarizes the core safety and handling information from the search results.

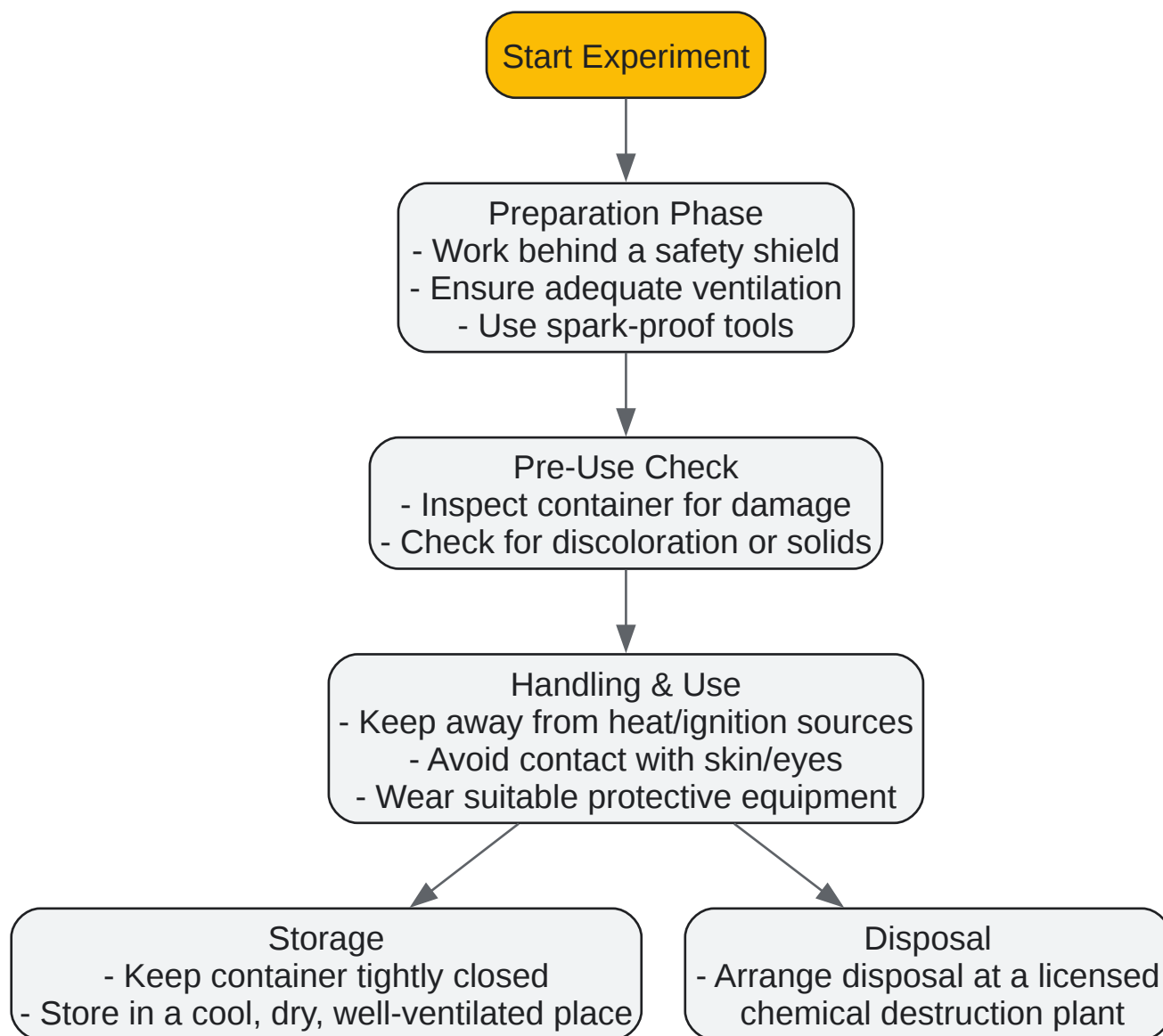
Aspect	Details
Chemical Identification	CAS: 6832-16-2; Molecular Formula: $C_3H_4N_2O_2$ [1]
Hazard Warnings	Potential explosive; all operations should be performed behind an efficient safety shield [2].

| **Safe Handling Precautions** | - **Shielding:** Use a safety shield during distillation and cyclopropanation reactions [2].

- **Acid Traces:** Add a spatula of K_2CO_3 to the crude diazo ester to trap traces of acid before distillation [2].
- **Solvent Dilution:** Further diluting the compound with a refluxing solvent during reactions can help minimize the formation of hazardous side products [2]. | **Storage Considerations** | While explicit storage conditions for **methyl diazoacetate** are not listed, a safety data sheet for the similar compound **ethyl diazoacetate** recommends storing the container tightly closed in a **dry, cool, and well-ventilated place** [3]. This provides a reasonable guideline. |

Suggested Experimental Workflow

The diagram below outlines a general safety workflow for handling **methyl diazoacetate**, synthesized from the precautionary information available.



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Frequently Asked Questions

Q: What is the biggest risk when working with methyl diazoacetate? A: The primary risk is its **potential to explode**. This hazard is present during various operations, which is why using a safety shield is non-negotiable [2].

Q: How should I purify methyl diazoacetate? A: If distillation is necessary, it must be done with great caution. The literature suggests distilling behind a safety shield and adding a small amount of potassium carbonate (K_2CO_3) to the crude product to neutralize any trace acids that could initiate a dangerous decomposition [2].

Q: Can I use it directly without purification? A: Yes, for the cyclopropanation reaction described in the search results, undistilled **methyl diazoacetate** containing solvent was used successfully. However, the stoichiometry must be adjusted to account for any solvent present [2].

Tips for Sourcing More Information

- **Consult Manufacturer SDS:** For the most reliable and specific storage and stability data, obtain the latest Safety Data Sheet (SDS) directly from the chemical supplier.
- **Specialized Safety Resources:** Look for scientific reviews or books focused on the safe handling of reactive and explosive compounds, which often provide more detailed guidance than standard SDS.

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References

1. | CAS#:6832-16-2 | Chemsrvc METHYL DIAZOACETATE [chemsrc.com]
2. Organic Syntheses Procedure [orgsyn.org]
3. Ethyl diazoacetate - Safety Data Sheet [chemicalbook.com]

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